

Safe Disposal of (-)-2-Butanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-2-Butanol

Cat. No.: B080176

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Proper management and disposal of **(-)-2-Butanol** are critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle, store, and dispose of **(-)-2-Butanol** in accordance with established safety protocols. Adherence to these guidelines is essential due to the compound's hazardous properties, including flammability and potential to form explosive peroxides.

I. Immediate Safety and Hazard Information

(-)-2-Butanol, also known as sec-Butyl alcohol, is a flammable liquid and vapor that can cause serious eye irritation and may lead to respiratory irritation, drowsiness, or dizziness.[1][2][3][4][5][6][7][8] It is imperative to handle this chemical in a well-ventilated area and away from ignition sources such as heat, sparks, or open flames.[2][3][7][8][9] Prolonged contact with air and light can result in the formation of potentially explosive peroxides.[3][9][10]

Key safety precautions include:

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[1][3][8][9]
- Use explosion-proof electrical and ventilating equipment.[2][3][9]
- Ground and bond containers when transferring material to prevent static discharge.[2][3][9]

- Avoid inhalation of vapors and contact with skin and eyes.[\[9\]](#)[\[10\]](#)

II. Quantitative Data for Disposal and Transport

For proper waste classification and transportation, the following quantitative data for **(-)-2-Butanol** is essential. This information is critical for completing hazardous waste manifests and ensuring regulatory compliance.

Parameter	Value	Citations
UN Number	1120	[3] [4] [6] [9]
Proper Shipping Name	BUTANOLS	[3] [4] [6] [9]
Hazard Class	3 (Flammable Liquid)	[3] [4] [6] [9]
Packing Group	III	[3] [9]
US EPA Hazardous Waste	D001 (Ignitability)	[10]
Flash Point	24°C (75°F) closed cup	[8] [11]
Explosive Limits	Lower: 1.4 - 1.7% Upper: 9.8%	[5] [10]

III. Procedural Guidance for Disposal

The disposal of **(-)-2-Butanol** must be managed as hazardous waste. Do not dispose of it with general laboratory trash or pour it down the drain.[\[5\]](#)[\[6\]](#)[\[10\]](#) All waste must be handled in accordance with local, state, and federal regulations.[\[10\]](#)

Step-by-Step Disposal Protocol:

- Segregation: Keep **(-)-2-Butanol** waste separate from other chemical waste streams to avoid incompatible mixtures. Leave chemicals in their original containers when possible.[\[2\]](#)
- Containerization: Collect waste **(-)-2-Butanol** in a designated, properly labeled, and sealed container. The container must be in good condition and compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," **"(-)-2-Butanol,"** and the associated hazards (e.g., "Flammable," "Irritant").

- **Storage:** Store the sealed waste container in a designated, locked, and well-ventilated hazardous waste accumulation area.^{[3][4][9]} The storage area should be cool and away from ignition sources.^{[2][3][7][9]}
- **Professional Disposal:** Arrange for a licensed professional waste disposal service to collect and manage the waste.^[9] Dispose of the contents and the container at an approved waste disposal plant.^{[2][3][4][7][9]}

Contaminated materials, such as absorbent pads, gloves, and empty containers, should be treated as hazardous waste and disposed of following the same procedures.^{[4][9]}

IV. Protocol for Accidental Spills

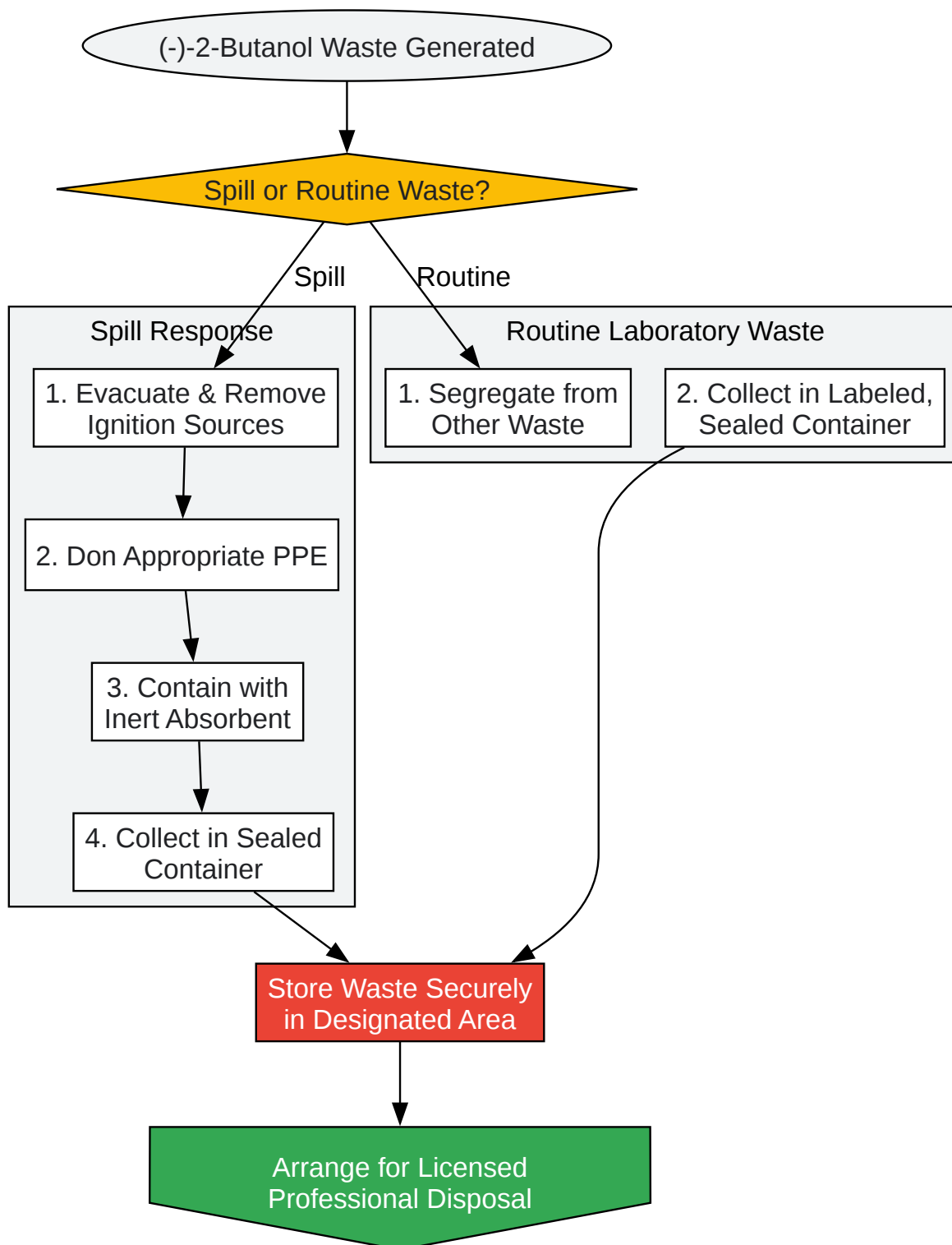
In the event of a spill, immediate and safe cleanup is crucial to minimize risks.

Spill Cleanup Methodology:

- **Evacuate and Ventilate:** Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated and remove all sources of ignition.^{[1][9]}
- **Don PPE:** Before addressing the spill, put on appropriate PPE, including respiratory protection if vapors are significant, safety goggles, a lab coat, and chemical-resistant gloves.
- **Containment:** For small spills, contain the liquid using an inert absorbent material such as sand, diatomaceous earth, or a universal binding agent.^{[1][8][12]} Prevent the spill from entering drains or waterways.^{[1][2][9]}
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealable container for hazardous waste disposal.^{[3][12]}
- **Decontamination:** Clean the spill area thoroughly with soap and water. Collect all cleaning materials for disposal as hazardous waste.
- **Disposal:** Label the container with the collected waste and dispose of it according to the hazardous waste protocol outlined in Section III.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **(-)-2-Butanol**.



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Caption: Workflow for **(-)-2-Butanol** waste handling.

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